An In-depth Technical Guide to the Natural Variants and Analogs of Amphisin

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Compound of Interest

Compound Name: *Amphistin*

Cat. No.: *B1247007*

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Abstract

Amphisin, a cyclic lipopeptide produced by Pseudomonas species, has garnered significant interest for its potent biosurfactant and antifungal properties. This technical guide provides a comprehensive overview of the natural variants and synthetic analogs of amphisin, detailing their chemical structures, biological activities, and underlying mechanisms of action. This document is intended to serve as a resource for researchers and professionals in drug development, offering a compilation of quantitative data, detailed experimental protocols, and an exploration of the structure-activity relationships that govern the efficacy of these fascinating molecules.

Introduction to Amphisin and its Analogs

Amphisin is a member of the cyclic lipopeptide (CLP) family, a diverse group of secondary metabolites produced by various bacteria, including many species of Pseudomonas. These molecules are characterized by a peptide ring linked to a fatty acid tail, a structure that imparts them with amphiphilic properties and the ability to interact with biological membranes. Amphisin

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itself is a lipoundecapeptide, meaning it has a peptide ring composed of eleven amino acids, attached to a β-hydroxy fatty acid.

The structural diversity of CLPs arises from variations in the length and composition of the lipid moiety, as well as the type, number, and configuration of the amino acids in the peptide chain. Natural variants of amphisin, such as tensin, lokisin, and hodersin, differ by single amino acid substitutions within the peptide ring. This structural variability has a significant impact on their biological activities, including their efficacy as biosurfactants and antifungal agents. The study of these natural variants, alongside synthetically derived analogs, provides valuable insights into the structure-activity relationships (SAR) of this class of compounds, guiding the rational design of novel therapeutic agents.

Chemical Structures of Amphisin and its Natural Variants

The primary structure of amphisin, produced by Pseudomonas sp. strain DSS73, is β-hydroxydecanoyl-d-Leu-d-Asp-d-allo-Thr-d-Leu-d-Leu-d-Ser-l-Leu-d-Gln-l-Leu-l-Ile-l-Asp. The peptide is cyclized through a lactone bond between the C-terminus and the side chain of the threonine residue at position 4.

Several natural variants of amphisin have been identified, primarily from different strains of Pseudomonas fluorescens. These variants typically exhibit single amino acid substitutions in the peptide ring.

Table 1: Structures of Amphisin and its Natural Variants

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Compound	Amino Acid Sequence	Fatty Acid Moiety	Reference
Amphisin	d-Leu-d-Asp-d-allo-Thr-d-Leu-d-Leu-d-Ser-l-Leu-d-Gln-l-Leu-l-Ile-l-Asp	β-hydroxydecanoyl	
Tensin	d-Leu-d-Asp-d-allo-Thr-d-Leu-d-Leu-d-Ser-l-Leu-d-Gln-l-Leu-l-Ile-l-Glu	β-hydroxydecanoyl	
Lokisin	d-Leu-d-Asp-d-allo-Thr-d-Leu-d-Leu-d-Ser-l-Leu-d-Ser-l-Leu-l-Ile-l-Asp	β-hydroxydecanoyl	
Hodersin	(Structure under investigation)	β-hydroxydecanoyl	
Milkisin	(9 of 11 amino acids conserved with amphisin family)	C10, C12, or C14 fatty acid	

Biological Activities

Amphisin and its analogs exhibit a range of biological activities, with their biosurfactant and antifungal properties being the most prominent.

Biosurfactant Activity

The amphiphilic nature of amphisin allows it to reduce surface and interfacial tension, making it an effective biosurfactant. This property is crucial for the producing organism's motility and biofilm formation. The efficiency of surface tension reduction can be quantified and compared among different analogs.

Table 2: Biosurfactant Activity of Amphisin and Related Lipopeptides

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Compound/Strain	Surface Tension Reduction (mN/m)	Critical Micelle Concentration (CMC)	Reference
P. fluorescens DSS73 (Amphisin producer)	Reduces from 71 to 27	Not specified	
Purified Amphisin	32.1 ± 0.9	Not specified	
Viscosinamide-producing strains	Reduces from 71 to 25-27	Not specified	

Antifungal Activity

Amphisin and its analogs have demonstrated significant activity against a range of phytopathogenic and clinically relevant fungi. The primary mechanism of action is believed to be the disruption of the fungal cell membrane, leading to increased permeability and cell death. Some evidence also suggests that these lipopeptides can induce apoptosis-like cell death in fungi.

Table 3: Antifungal Activity (MIC/IC50) of Amphisin and Analogs

Compound	Fungal Species	MIC/IC50 (µg/mL)	Reference
Amphotericin B (Control)	Candida albicans	0.25 - 1.0	
Amphotericin B (Control)	Aspergillus fumigatus	0.5 - 2.0	
Pseudomonas CLPs (general)	Aspergillus flavus, A. niger, A. fumigatus	(Qualitative inhibition)	
Pseudomonas CLPs (general)	Fusarium moniliforme, F. oxysporum	(Qualitative inhibition)	

Note: Specific MIC/IC50 values for purified amphisin and its direct analogs against a comprehensive panel of fungi are not readily available in the public domain and represent a key area for future research.

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Hemolytic Activity

A critical aspect of developing antimicrobial peptides for therapeutic use is their selectivity for microbial cells over host cells. Hemolytic activity, the lysis of red blood cells, is a common measure of cytotoxicity.

Table 4: Hemolytic Activity of Amphisin and Analogs

Compound	Hemolytic Activity	Reference
Amphisin and its analogs	Data not available	

Note: Quantitative data on the hemolytic activity of amphisin and its analogs is a crucial parameter for evaluating their therapeutic potential and requires further investigation.

Mechanism of Action and Signaling Pathways

The primary mechanism of action for amphisin and related cyclic lipopeptides is the disruption of the fungal cell membrane. Their amphiphilic structure allows them to insert into the lipid bilayer, leading to the formation of pores or other membrane perturbations. This disrupts the membrane potential, causes leakage of cellular contents, and ultimately leads to cell death.

While direct membrane damage is a key factor, there is growing evidence that antimicrobial peptides can also have more complex intracellular effects. Some peptides can be internalized and interact with intracellular targets, or they can trigger specific signaling pathways. For instance, amphotericin B, a polyene antifungal, is known to bind to ergosterol in the fungal membrane, leading to pore formation, but it can also induce apoptosis-like cell death in Candida albicans. It is plausible that amphisin and its analogs may also trigger similar intracellular signaling cascades in fungi, such as those related to oxidative stress or apoptosis. However, specific studies on the signaling pathways affected by amphisin are currently lacking.

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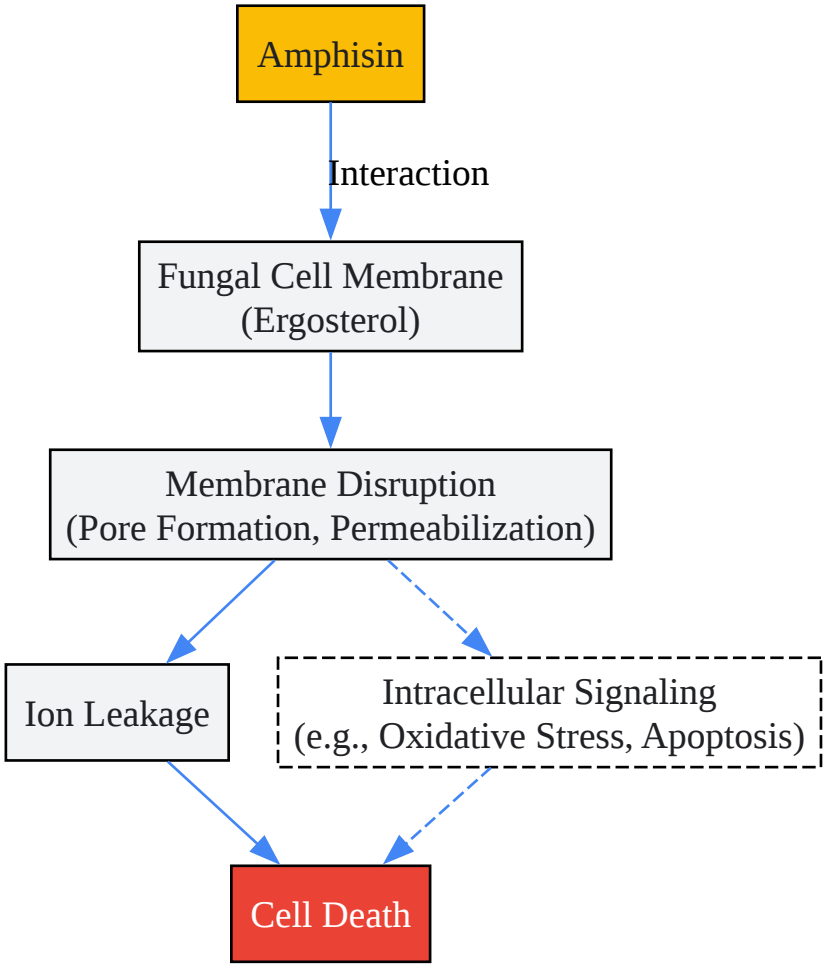



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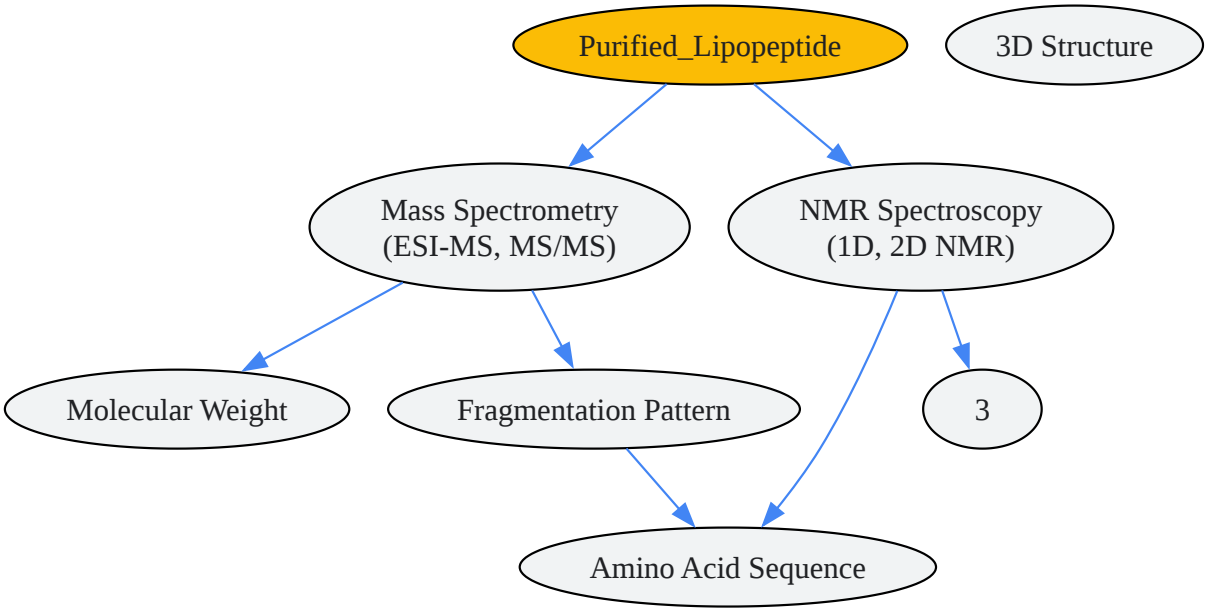

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